

# Application Notes: Cy5.5 DBCO Labeling of Live Cells

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## Compound of Interest

Compound Name: Cy5.5 DBCO

Cat. No.: B15604810

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## Introduction

Strain-promoted alkyne-azide cycloaddition (SPAAC) is a powerful bioorthogonal chemistry that enables the specific labeling of biomolecules in living systems. This application note details a protocol for labeling live cells using **Cy5.5 DBCO** (Dibenzocyclooctyne), a near-infrared fluorescent probe. This method involves a two-step process: first, the metabolic incorporation of an azide-modified monosaccharide into cellular glycans, and second, the highly specific "click chemistry" reaction with **Cy5.5 DBCO** for visualization. This copper-free click chemistry approach is ideal for live-cell imaging as it circumvents the cytotoxicity associated with copper catalysts.[1][2][3] **Cy5.5 DBCO** is a bright and photostable dye, making it suitable for various fluorescence-based applications, including flow cytometry and microscopy.[2][3]

## Principle of the Technology

The labeling strategy is based on a two-step bioorthogonal reaction.[4] Initially, cells are cultured in a medium supplemented with a peracetylated azido-sugar, such as N-azidoacetyl-D-mannosamine (Ac4ManNAz).[4][5] The cells' metabolic machinery processes this sugar analog and incorporates the azide group into cell surface glycoconjugates.[4] Subsequently, the azide-labeled cells are treated with **Cy5.5 DBCO**. The DBCO moiety of the dye reacts specifically

with the azide group via SPAAC to form a stable triazole linkage, covalently attaching the Cy5.5 fluorophore to the cell surface.[2][3] This specific and efficient reaction allows for the sensitive detection of metabolically labeled cells.

## Data Presentation

Parameter	Value	Reference(s)
Metabolic Labeling		
Azido-sugar (e.g., Ac4ManNAz) Concentration	25-50 $\mu$ M	[6]
Incubation Time	1-3 days	[4][5]
Cy5.5 DBCO Labeling		
Cy5.5 DBCO Stock Solution	2 mM in DMSO or water	[7]
Cy5.5 DBCO Working Concentration	5-30 $\mu$ M	[8]
Incubation Time	30-60 minutes	[8][9]
Incubation Temperature	Room temperature or 37°C	[4][7][8]
Fluorescence Properties		
Excitation Maximum (Ex)	~678 nm	[3]
Emission Maximum (Em)	~694 nm	[3]

## Experimental Protocols

### Materials Required

- Live cells of interest
- Complete cell culture medium
- Azido-sugar (e.g., Peracetylated N-azidoacetyl-D-mannosamine - Ac4ManNAz)
- **Cy5.5 DBCO**

- Dimethyl sulfoxide (DMSO) or water for dissolving reagents
- Phosphate-Buffered Saline (PBS), pH 7.4
- Fetal Bovine Serum (FBS)
- Culture vessels (e.g., plates, flasks, or glass-bottom dishes for microscopy)
- Optional: Hoechst 33342 or DAPI for nuclear counterstaining
- Optional: Cell viability assay kit (e.g., MTT or Trypan Blue)

## Protocol for Live Cell Labeling

### Step 1: Metabolic Labeling with Azido-sugar

- Cell Seeding: Seed the cells in an appropriate culture vessel at a density that allows for logarithmic growth during the labeling period.
- Prepare Azido-sugar Stock Solution: Prepare a stock solution of the azido-sugar (e.g., 10 mM Ac4ManNAz in DMSO).[4]
- Metabolic Incorporation: Add the azido-sugar stock solution to the cell culture medium to achieve a final concentration of 25-50  $\mu$ M.[6]
- Incubation: Incubate the cells under their normal growth conditions (e.g., 37°C, 5% CO<sub>2</sub>) for 1 to 3 days to allow for the metabolic incorporation of the azide groups into the cell surface glycans.[4][5]

### Step 2: Labeling with **Cy5.5 DBCO**

- Prepare **Cy5.5 DBCO** Stock Solution: Prepare a 2 mM stock solution of **Cy5.5 DBCO** in DMSO or water.[7] Store any unused portion at -20°C, protected from light.
- Cell Washing: Gently wash the azide-labeled cells twice with pre-warmed PBS or culture medium to remove any unincorporated azido-sugar.[7]

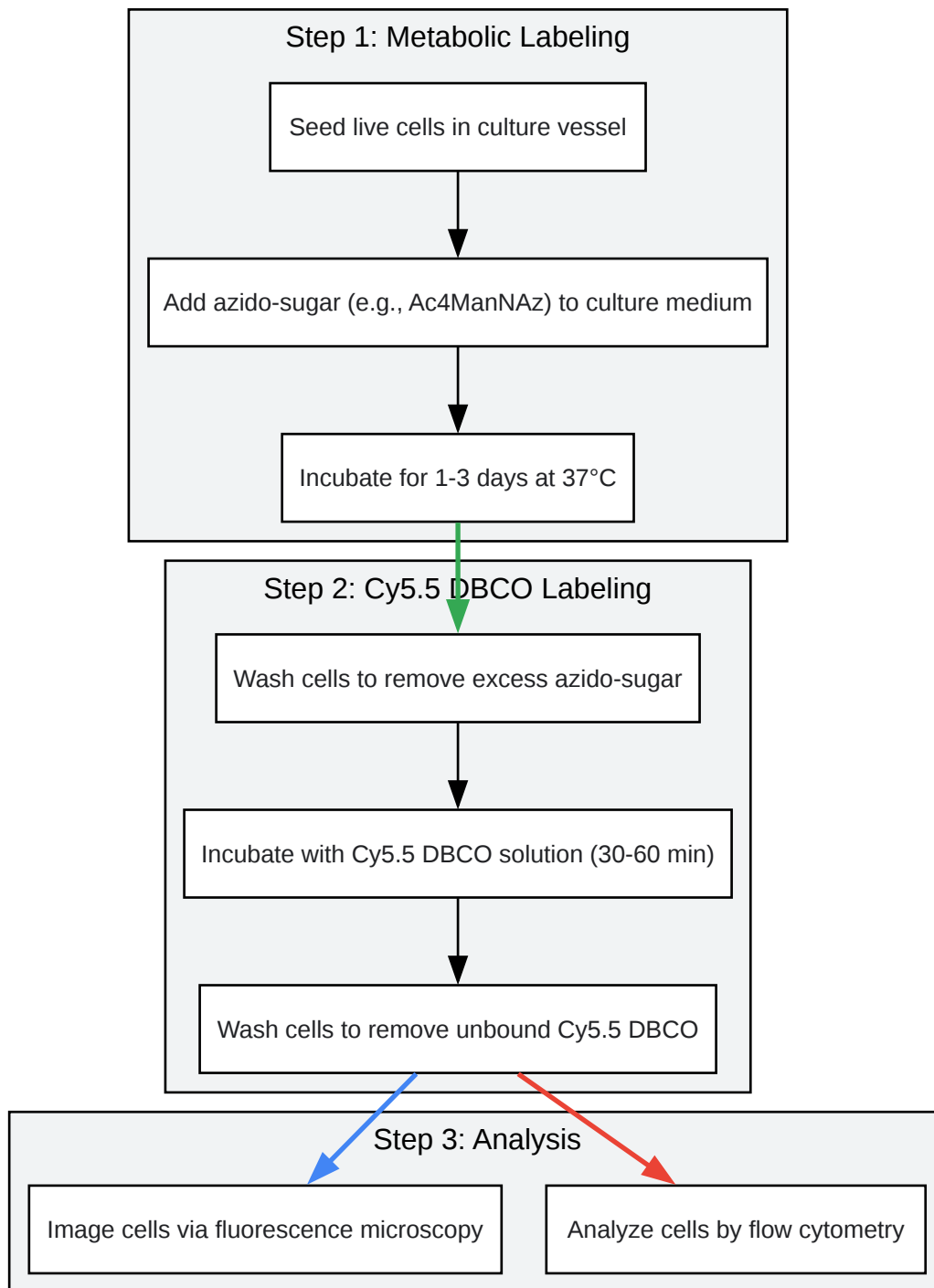
- Prepare Labeling Solution: Dilute the **Cy5.5 DBCO** stock solution in culture medium or PBS containing 1% FBS to a final working concentration of 5-30  $\mu\text{M}$ .<sup>[8]</sup> The optimal concentration may vary depending on the cell type and should be determined experimentally.
- Incubation: Add the labeling solution to the cells and incubate for 30-60 minutes at room temperature or 37°C, protected from light.<sup>[8][9]</sup>
- Washing: Remove the labeling solution and wash the cells three to four times with PBS or culture medium to remove any unbound **Cy5.5 DBCO**.<sup>[7][8]</sup>
- Imaging: The cells are now labeled and ready for imaging using a fluorescence microscope or analysis by flow cytometry. For microscopy, add fresh culture medium or PBS to the cells.

#### Optional Steps:

- Nuclear Counterstaining: If desired, incubate the cells with a nuclear counterstain like Hoechst 33342 or DAPI for 5-15 minutes, followed by washing.<sup>[4][8]</sup>
- Cell Viability Assessment: To assess the potential cytotoxicity of the labeling procedure, a cell viability assay can be performed. No significant cytotoxicity has been observed with this method.<sup>[10]</sup>

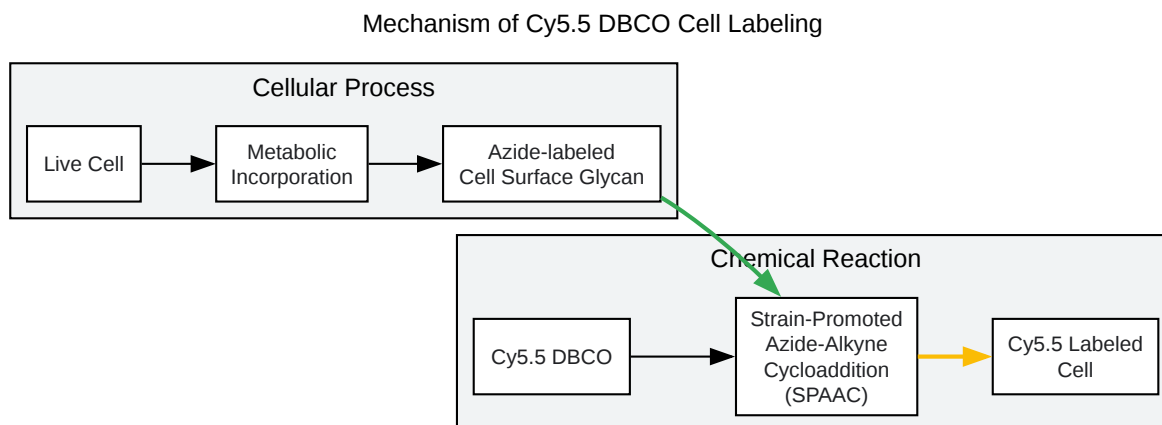
## Mandatory Visualization

## Experimental Workflow for Live Cell Labeling



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Caption: Workflow for labeling live cells using **Cy5.5 DBCO**.



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Caption: SPAAC reaction between **Cy5.5 DBCO** and azide-labeled cells.

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